

An In-depth Technical Guide to the Structure Elucidation of N-Nitroso Teneligliptin

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Compound of Interest

Compound Name: *N-Nitroso Teneligliptin*

Cat. No.: *B15815943*

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Introduction: The Imperative of Impurity Profiling in Modern Pharmaceuticals

The safety and efficacy of pharmaceutical products are paramount. In recent years, the discovery of N-nitrosamine impurities in several classes of drugs has prompted heightened scrutiny from global regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[1][2] N-nitrosamines are classified as probable human carcinogens, and their presence, even at trace levels, poses a significant risk to patient health.[2] This has necessitated a paradigm shift in pharmaceutical quality control, demanding proactive risk assessment and the development of highly sensitive analytical methods to detect, identify, and quantify these potentially genotoxic impurities.[3][4]

Teneligliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes, is synthesized through a multi-step process that may involve reagents and conditions conducive to the formation of N-nitrosamine impurities. The secondary amine moiety within the pyrrolidine ring of the Teneligliptin structure is a potential site for nitrosation, leading to the formation of **N-Nitroso Teneligliptin**. This guide provides a comprehensive, in-depth technical overview of the analytical strategies and methodologies required for the unequivocal structure elucidation of this critical impurity.

The Genesis of N-Nitroso Teneligliptin: A Mechanistic Perspective

Understanding the potential formation pathways of **N-Nitroso Teneligliptin** is fundamental to developing a robust control strategy. The nitrosation of secondary amines, such as the pyrrolidine nitrogen in Teneligliptin, is a well-documented chemical transformation.[5][6] This reaction typically occurs in the presence of a nitrosating agent, most commonly nitrous acid (HNO_2), which can be formed in situ from nitrite salts (e.g., sodium nitrite) under acidic conditions.[5]

The probable reaction mechanism involves the protonation of nitrous acid to form the nitrous acidium ion, which then dissociates to form the highly reactive nitrosonium ion (NO^+). The lone pair of electrons on the secondary amine nitrogen of Teneligliptin then attacks the nitrosonium ion, followed by deprotonation to yield the N-nitrosamine derivative. The presence of residual nitrites in raw materials, excipients, or even processing aids, coupled with acidic conditions during synthesis or formulation, can create a favorable environment for the formation of **N-Nitroso Teneligliptin**.

Analytical Strategy: A Multi-modal Approach to Structure Confirmation

The definitive identification and characterization of a novel impurity like **N-Nitroso Teneligliptin** necessitates a multi-faceted analytical approach. A single technique is often insufficient to provide the level of structural detail required for regulatory submission. Our strategy is built on the synergistic use of mass spectrometry for molecular weight determination and fragmentation analysis, and nuclear magnetic resonance spectroscopy for the unambiguous assignment of the molecular skeleton and confirmation of the nitrosamine functional group.

Diagram: The Analytical Workflow for Impurity Elucidation

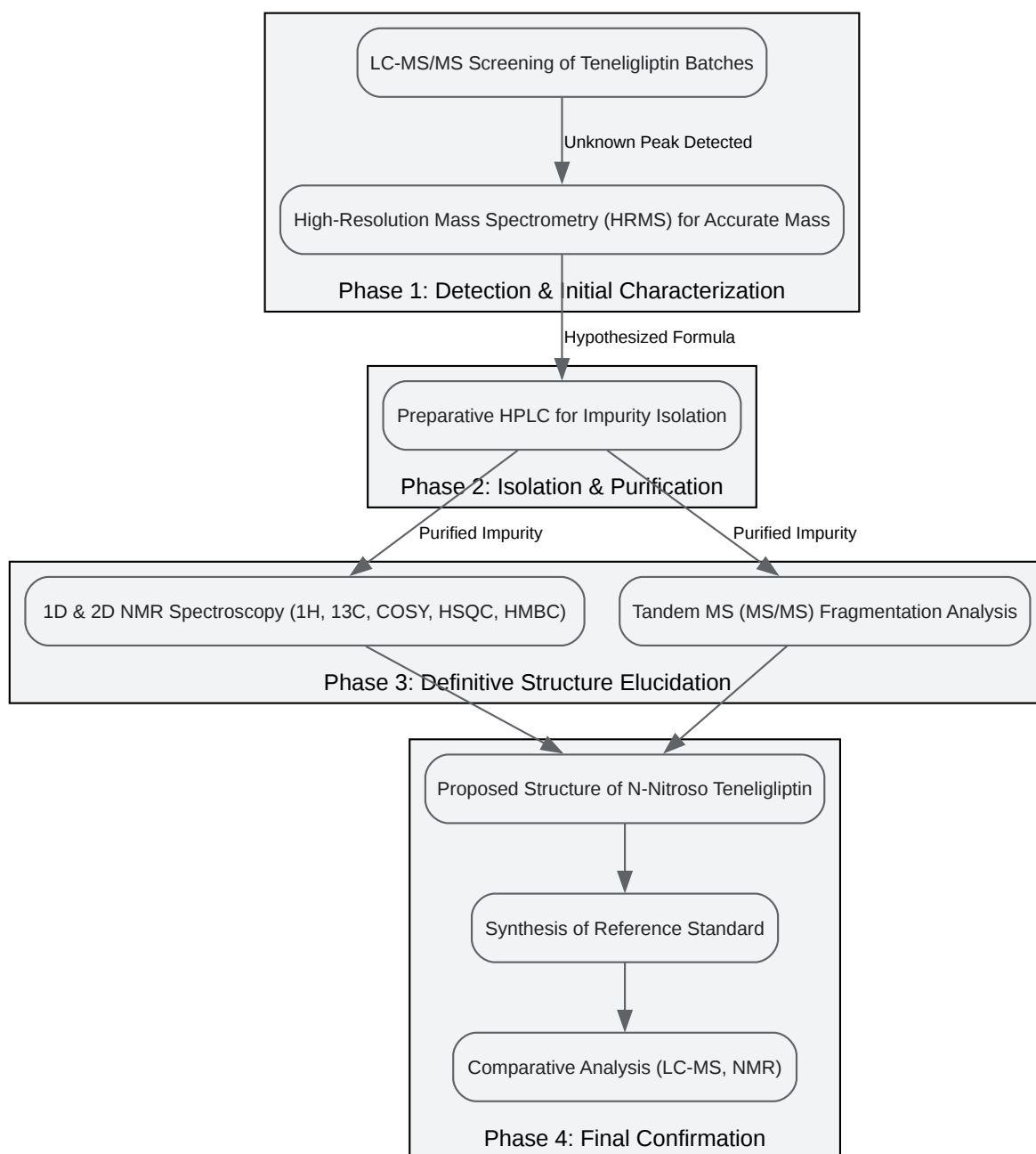


Figure 1: A systematic workflow for the identification and characterization of N-Nitroso Teneligliptin.

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Caption: Figure 1: A systematic workflow for the identification and characterization of **N-Nitroso Teneligliptin**.

Part 1: Mass Spectrometry - Unveiling the Molecular Identity

Mass spectrometry (MS) is the cornerstone of impurity identification, providing rapid and sensitive detection, accurate mass measurement, and vital structural information through fragmentation analysis.^[7]

High-Resolution Mass Spectrometry (HRMS) for Molecular Formula Confirmation

The initial detection of a potential nitrosamine impurity is typically achieved using Liquid Chromatography coupled with Mass Spectrometry (LC-MS). Upon detection of an unknown peak in the chromatogram of a Teneligliptin sample, the first step is to determine its accurate mass using HRMS, such as a Time-of-Flight (TOF) or Orbitrap mass analyzer.

- Rationale: HRMS provides mass measurements with high accuracy (typically < 5 ppm), which allows for the unambiguous determination of the elemental composition of the impurity. This is a critical step in distinguishing the N-nitroso derivative from other potential degradation products or impurities.

Parameter	Expected Value for Teneligliptin	Expected Value for N-Nitroso Teneligliptin
Molecular Formula	C ₂₂ H ₃₀ N ₆ OS	C ₂₂ H ₂₉ N ₇ O ₂ S
Monoisotopic Mass	426.2202 Da	455.2107 Da
Observed [M+H] ⁺ Ion	m/z 427.2275	m/z 456.2180

Table 1: Comparison of theoretical mass values for Teneligliptin and its N-nitroso derivative.

The expected mass shift of +28.9905 Da (the mass of NO minus the mass of H) is a strong indicator of nitrosation.

Tandem Mass Spectrometry (MS/MS) for Structural Fragmentation Analysis

Once the molecular formula is confirmed, tandem mass spectrometry (MS/MS) is employed to probe the structure of the impurity. By isolating the $[M+H]^+$ ion and subjecting it to collision-induced dissociation (CID), a characteristic fragmentation pattern is generated, which serves as a structural fingerprint.

- Rationale: The fragmentation pattern provides information about the connectivity of the molecule and the location of the modification. For N-nitrosamines, a characteristic loss of the nitroso group ($\bullet NO$) is a key diagnostic fragmentation.[8][9]

Diagram: Proposed MS/MS Fragmentation Pathway of N-Nitroso Teneligliptin

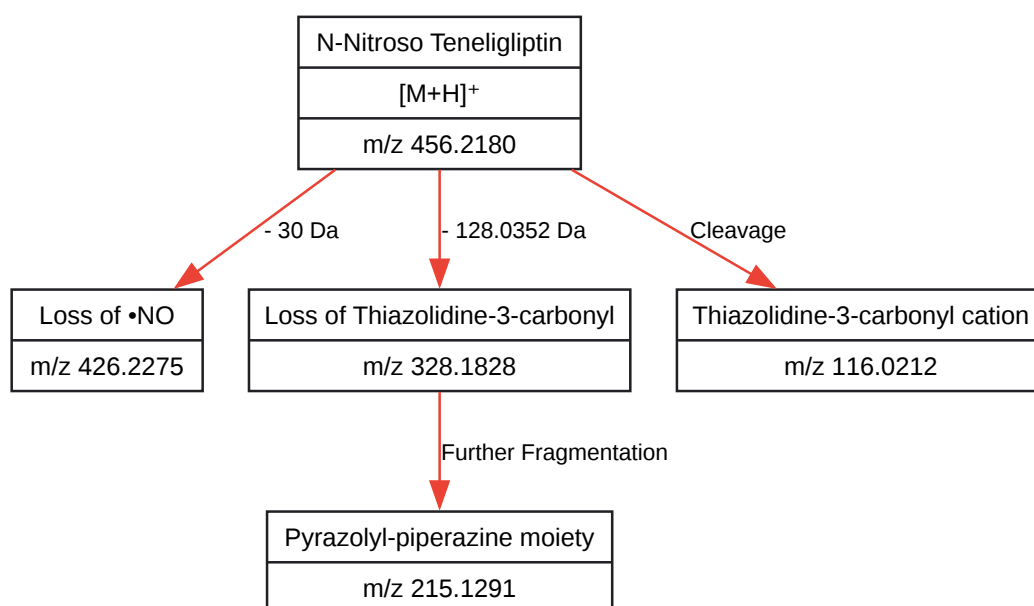


Figure 2: Proposed key fragmentation pathways for protonated N-Nitroso Teneligliptin.

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